

3-Hydroxypentanedinitrile molecular structure and formula

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Compound of Interest

Compound Name: *3-Hydroxypentanedinitrile*

Cat. No.: *B1195648*

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An In-depth Technical Guide to 3-Hydroxypentanedinitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of **3-Hydroxypentanedinitrile**. The information is intended to support research, development, and drug discovery activities.

Molecular Structure and Chemical Formula

3-Hydroxypentanedinitrile, also known by its systematic IUPAC name **3-hydroxypentanedinitrile**, is an organic compound featuring a five-carbon backbone with two nitrile functional groups and a hydroxyl group. Its chemical structure and key identifiers are detailed below.

Chemical Structure:

Molecular Formula: $C_5H_6N_2O$ [1][2]

Synonyms:

- 3-Hydroxyglutaronitrile[1]

- 1,3-Dicyano-2-propanol[2]
- Pentanedinitrile, 3-hydroxy-

Physicochemical and Spectroscopic Data

Quantitative data for **3-Hydroxypentanedinitrile** is summarized in the following tables. While experimental spectroscopic data is not readily available in public databases, expected spectral characteristics are provided based on the known molecular structure.

Table 1: Physicochemical Properties of **3-Hydroxypentanedinitrile**

Property	Value	Reference
CAS Number	13880-89-2	[1]
Molecular Weight	110.116 g/mol	[1]
Appearance	Colorless to amber clear liquid	
Boiling Point	203 °C at 11 mmHg	[1]
Density	1.14 g/cm ³	[1]
Refractive Index (n ²³ D)	1.466	[1]
Flash Point	203.5 °C	[1]
Vapor Pressure	1.53E-08 mmHg at 25 °C	[1]
LogP	0.17466	[1]
Topological Polar Surface Area	67.81 Å ²	[1]

Table 2: Predicted Spectroscopic Data for **3-Hydroxypentanedinitrile**

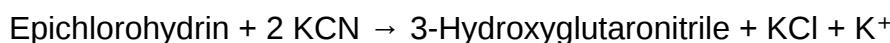
Spectroscopy	Feature	Expected Chemical Shift / Wavenumber
¹ H NMR	-CH(OH)-	~4.0 ppm (multiplet)
-CH ₂ CN		~2.7 ppm (doublet of doublets)
-OH		Broad singlet, variable (2-5 ppm)
¹³ C NMR	-CN	117-120 ppm
-CH(OH)-		60-70 ppm
-CH ₂ CN		20-30 ppm
IR Spectroscopy	O-H stretch	3200-3600 cm ⁻¹ (broad)
C-H stretch		2850-3000 cm ⁻¹
C≡N stretch		2240-2260 cm ⁻¹ (sharp, medium-strong)
C-O stretch		1000-1250 cm ⁻¹
Mass Spectrometry	Molecular Ion (M ⁺)	m/z = 110
Key Fragments		Loss of H ₂ O (m/z = 92), Loss of CN (m/z = 84), Loss of CH ₂ CN (m/z = 70)

Experimental Protocols

Synthesis of 3-Hydroxyglutaronitrile

A well-established method for the synthesis of 3-hydroxyglutaronitrile is documented in Organic Syntheses.^[3] The procedure involves the reaction of epichlorohydrin with potassium cyanide.

Reaction Scheme:



Detailed Methodology:

- Preparation of Reagents: A solution of potassium cyanide (KCN) is prepared in water.
- Reaction Setup: The KCN solution is placed in a three-necked flask equipped with a mechanical stirrer, a thermometer, and a dropping funnel. The flask is cooled in an ice bath.
- Addition of Epichlorohydrin: Epichlorohydrin is added dropwise to the stirred KCN solution while maintaining the temperature between 5-10 °C.
- Reaction: The mixture is stirred for several hours at a controlled temperature.
- Work-up: The reaction mixture is extracted with an organic solvent, such as ethyl acetate.
- Purification: The organic extracts are dried and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation.

A patent also describes a process for preparing 3-hydroxyglutaronitrile from allyl cyanide epoxide.[\[3\]](#)

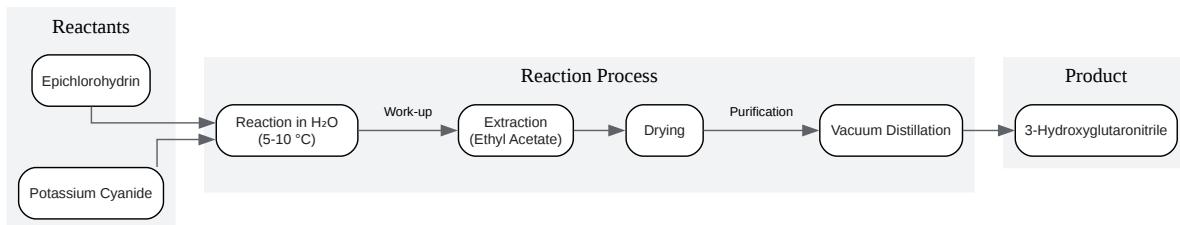
Applications in Research and Development

3-Hydroxypentanedinitrile is a valuable intermediate in organic synthesis with applications in the production of:

- Pharmaceuticals: It serves as a precursor for various pharmaceutically active compounds. A notable application is in the synthesis of a key intermediate for Atorvastatin (Lipitor) through a nitrilase-catalyzed desymmetrization.
- Monomers: It can be used in the synthesis of monomers for the production of high-strength fibers.[\[3\]](#)
- Hair Coloring Agents: It is a precursor for diamines used in hair coloring formulations.[\[3\]](#)
- Heterocyclic Compounds: It can be converted to other useful chemical entities, such as 2-amino-6-bromopyridine.

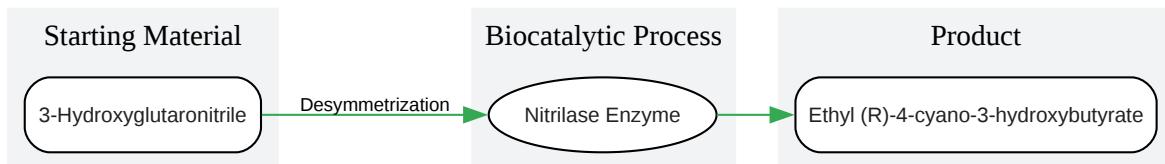
Mandatory Visualizations

Synthesis Workflow of 3-Hydroxyglutaronitrile

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Caption: Synthesis workflow for 3-Hydroxyglutaronitrile.

Biocatalytic Conversion to Statin Intermediate

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Caption: Biocatalytic conversion to a statin intermediate.

Safety and Handling

3-Hydroxypentanedinitrile is classified as a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated area.

- Hazard Statements: Toxic if swallowed, in contact with skin, or if inhaled.
- Precautionary Measures: Avoid breathing fumes, mist, or vapors. Do not eat, drink, or smoke when using this product. Wear protective gloves, protective clothing, and eye/face protection.

In case of exposure, seek immediate medical attention. Store in a well-ventilated place and keep the container tightly closed.

Dispose of contents and container to an approved waste disposal plant.

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References

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